

optimizing yield of 2-Chloro-5-hydroxy-4-methylbenzaldehyde synthesis reactions

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Compound of Interest

Compound Name: 2-Chloro-5-hydroxy-4-methylbenzaldehyde

Cat. No.: B13005417

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Executive Summary & Molecule Profile

This guide details the optimized synthesis and troubleshooting protocols for **2-Chloro-5-hydroxy-4-methylbenzaldehyde** (CAS 860753-80-6).^[1] This molecule is a critical intermediate, often used in the development of bioactive scaffolds and pharmaceutical precursors.

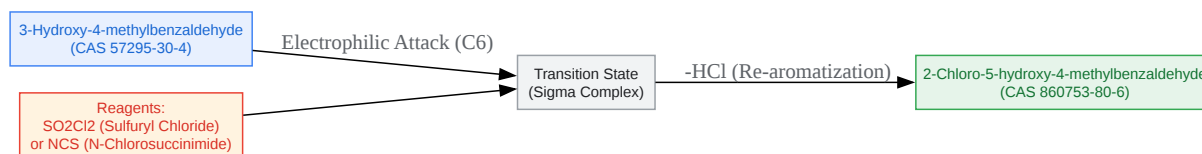
Unlike common benzaldehyde derivatives, the specific substitution pattern (Cl at C2, OH at C5, Me at C4) presents a regiochemical challenge. Direct formylation of chlorinated phenols often yields the wrong isomer (e.g., 2-hydroxy-5-chlorobenzaldehyde derivatives).^[1] Therefore, the chlorination of 3-hydroxy-4-methylbenzaldehyde is the most reliable, self-validating route, leveraging the strong para-directing effect of the hydroxyl group to install the chlorine atom at the correct position.^[1]

Property	Data
Chemical Name	2-Chloro-5-hydroxy-4-methylbenzaldehyde
CAS Number	860753-80-6
Molecular Formula	C ₈ H ₇ ClO ₂
Molecular Weight	170.59 g/mol
Key Precursor	3-Hydroxy-4-methylbenzaldehyde (CAS 57295-30-4)
Reaction Type	Electrophilic Aromatic Substitution (Chlorination)

Strategic Route Selection

The synthesis relies on the electronic directing effects of the precursor.

- Precursor: 3-Hydroxy-4-methylbenzaldehyde.[\[2\]](#)[\[3\]](#)
- Directing Analysis:
 - Hydroxyl (-OH) at C3: Strongly activates positions ortho (C2) and para (C6).
 - Methyl (-Me) at C4: Weakly activates ortho (C5).
 - Aldehyde (-CHO) at C1: Deactivates meta (C3, C5).
- Regioselectivity: The C6 position is para to the strong -OH donor and sterically less hindered than C2 (which is flanked by -OH and -CHO).[\[1\]](#) Consequently, electrophilic chlorination selectively targets C6.
- Renumbering: Upon chlorination at C6, the IUPAC numbering shifts. The C6 carbon becomes C2 in the final product, yielding **2-Chloro-5-hydroxy-4-methylbenzaldehyde**.[\[1\]](#)



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Figure 1: Reaction pathway leveraging the para-directing effect of the hydroxyl group.

Optimized Experimental Protocol

This protocol uses Sulfuryl Chloride (SO₂Cl₂) due to its ease of handling and precise stoichiometry compared to gaseous chlorine.

Materials

- 3-Hydroxy-4-methylbenzaldehyde (1.0 eq)[2][3]
- Sulfuryl Chloride (1.05 eq)
- Glacial Acetic Acid (Solvent, 10 mL/g of substrate) or Dichloromethane (DCM)
- Water/Ice (for quenching)

Step-by-Step Procedure

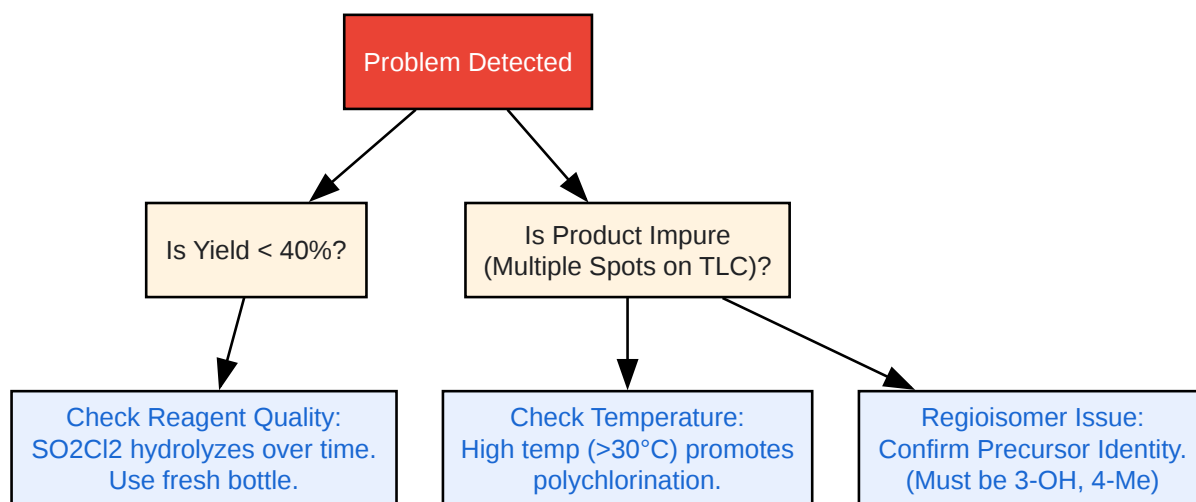
- Preparation: Dissolve 3-Hydroxy-4-methylbenzaldehyde in glacial acetic acid in a round-bottom flask equipped with a magnetic stirrer and a drying tube (CaCl₂).
- Addition: Cool the solution to 0–5°C using an ice bath. Add Sulfuryl Chloride dropwise over 20–30 minutes. Note: The reaction is exothermic; rapid addition can lead to di-chlorinated byproducts.[1]
- Reaction: Allow the mixture to warm to room temperature (20–25°C) and stir for 2–4 hours. Monitor via TLC (Mobile phase: Hexane/Ethyl Acetate 7:3).

- Quenching: Pour the reaction mixture onto crushed ice (5x volume) with vigorous stirring. The product should precipitate as a solid.
- Isolation: Filter the precipitate. If the product is an oil (common if DCM is used), extract with Ethyl Acetate, wash with brine, dry over Na₂SO₄, and concentrate.
- Purification: Recrystallize from Ethanol/Water (1:1) or purify via silica gel column chromatography (Gradient: 5% to 20% EtOAc in Hexane).

Troubleshooting Guide & FAQs

This section addresses specific failure modes encountered by researchers.

Troubleshooting Workflow



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Figure 2: Decision tree for diagnosing synthesis failures.

Frequently Asked Questions (FAQs)

Q1: Why can't I use the Vilsmeier-Haack reaction on 4-chloro-3-methylphenol? A: While theoretically possible, the Vilsmeier-Haack formylation of 4-chloro-3-methylphenol typically directs the aldehyde to the position ortho to the hydroxyl group (C6 of the phenol).^[1] This yields 2-hydroxy-4-methyl-5-chlorobenzaldehyde (an isomer), not the desired target.^[1] The relative positions of the substituents would be incorrect.

Q2: My product contains a significant amount of starting material despite adding 1.0 eq of SO_2Cl_2 . A: Sulfuryl chloride can degrade into SO_2 and Cl_2 gas, which may escape the vessel. Ensure the reagent is fresh. If the reaction is incomplete, add an additional 0.1–0.2 eq of SO_2Cl_2 and stir for another hour. Do not exceed 1.3 eq to avoid over-chlorination.

Q3: Can I use NCS (N-Chlorosuccinimide) instead? A: Yes. NCS is a milder reagent and is excellent for avoiding over-chlorination. Use Acetonitrile or DMF as the solvent at 40–50°C. However, reaction times will be longer (12–24 hours).

Q4: How do I distinguish the product from the starting material? A: The chlorinated product is less polar than the starting material due to the halogen masking the electron density. On TLC (Hexane/EtOAc), the product will have a higher R_f value.

- Starting Material R_f : ~0.3
- Product R_f : ~0.5

References

- Compound Identity: National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 585182, 3-Hydroxy-4-methylbenzaldehyde. Retrieved from [\[Link\]](#).
- Synthetic Methodology: Buehler, C. A., & Pearson, D. E. (1970). Survey of Organic Syntheses. Wiley-Interscience.^[1] (General reference for chlorination of activated phenols).
- Regioselectivity Mechanisms: Carey, F. A., & Sundberg, R. J. (2007). Advanced Organic Chemistry: Part A: Structure and Mechanisms. Springer.

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Sources

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- 2. [3-Hydroxy-4-methylbenzaldehyde | C8H8O2 | CID 585182 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 3. [guidechem.com \[guidechem.com\]](#)
- To cite this document: BenchChem. [optimizing yield of 2-Chloro-5-hydroxy-4-methylbenzaldehyde synthesis reactions]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13005417/docs#optimizing-yield-of-2-chloro-5-hydroxy-4-methylbenzaldehyde-synthesis-reactions\]](https://www.benchchem.com/product/b13005417/docs#optimizing-yield-of-2-chloro-5-hydroxy-4-methylbenzaldehyde-synthesis-reactions)

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